

p-Chlorobenzotrichloride chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Chlorobenzotrichloride

Cat. No.: B167033

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An In-depth Technical Guide to p-Chlorobenzotrichloride: Chemical Structure, Properties, and Synthesis

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical intermediates is paramount. This guide provides a detailed overview of p-Chlorobenzotrichloride, a significant compound in organic synthesis.

IUPAC Name: 1-chloro-4-(trichloromethyl)benzene[1]

Chemical Structure

The molecular structure of p-Chlorobenzotrichloride consists of a benzene ring substituted with a chlorine atom and a trichloromethyl group at the para position (positions 1 and 4, respectively).

Physicochemical Properties

A summary of the key physical and chemical properties of p-Chlorobenzotrichloride is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₄ Cl ₄	[1]
Molecular Weight	229.92 g/mol	[2]
Appearance	Clear, colorless to light yellow liquid	[1][2]
Melting Point	5.8 °C	[2][3]
Boiling Point	245 °C at 760 mmHg	[2][3]
Density	1.495 g/mL at 25 °C	[2]
Refractive Index	1.572 at 20 °C	[2]
Flash Point	> 112 °C (> 233.6 °F)	[3]
Vapor Pressure	0.04 hPa at 20 °C	[3]
Water Solubility	Decomposes	[2]
CAS Number	5216-25-1	[1]

Synthesis of p-Chlorobenzotrichloride

A modern and isomer-specific method for the synthesis of p-Chlorobenzotrichloride involves the vapor-phase chlorination of p-xylene.[4] This process is advantageous as it avoids the formation of undesirable isomers often encountered in other synthetic routes.[4]

Experimental Protocol: Vapor-Phase Chlorination of p-Xylene[5]

This protocol is based on a patented industrial process and outlines the key parameters for the synthesis of p-Chlorobenzotrichloride.

Objective: To synthesize **4-chlorobenzotrichloride** from p-xylene via vapor-phase chlorination.

Materials:

- p-xylene (1,4-dimethylbenzene)

- Chlorine gas
- Activated carbon catalyst (wide-pore is preferred)
- Water

Equipment:

- Vapor-phase reactor system, preferably a continuous flow setup
- Heating apparatus capable of maintaining temperatures up to 300°C
- Gas flow controllers for chlorine and p-xylene vapor
- Water vaporizer and delivery system
- Condenser and collection system for the product

Procedure:

- Catalyst Loading: The vapor-phase reactor is loaded with a wide-pore activated carbon catalyst.
- Pre-heating: The reactor is heated to the desired reaction temperature, typically between 200°C and 300°C.
- Reactant Feed:
 - p-Xylene is vaporized and fed into the reactor.
 - Chlorine gas is introduced into the reactor. A molar ratio of chlorine to p-xylene greater than 7:1, and up to 30:1, is employed to ensure complete reaction.
 - Water is vaporized and introduced into the reactor. A molar ratio of water to p-xylene of at least 1:1 is necessary, with a preferred range of 1:1 to 10:1.
- Reaction: The chlorination of p-xylene proceeds in the vapor phase over the activated carbon catalyst. The reaction is typically carried out at a temperature above 200°C. The

process can be conducted in two steps: an initial lower temperature chlorination (140°C to 250°C) to form 1,4-bis(trichloromethyl)benzene, followed by a higher temperature step (above 200°C) in the presence of the catalyst and water to yield the final product.

- **Product Collection:** The reaction mixture exiting the reactor is cooled and condensed.
- **Purification:** The collected condensate, containing **4-chlorobenzotrichloride**, is then purified by distillation to separate it from by-products such as carbon tetrachloride and any unreacted starting materials.

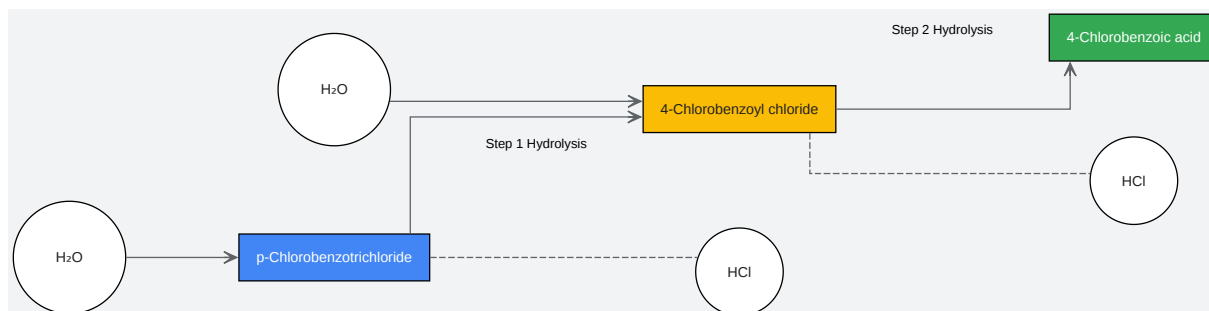
Reaction Pathway:

The overall reaction proceeds in two main stages:

- Chlorination of the methyl groups of p-xylene to form 1,4-bis(trichloromethyl)benzene.
- Chlorinolysis of 1,4-bis(trichloromethyl)benzene to yield **4-chlorobenzotrichloride** and carbon tetrachloride.^[5]

Hydrolysis of p-Chlorobenzotrichloride

p-Chlorobenzotrichloride is sensitive to moisture and undergoes hydrolysis to form 4-chlorobenzoic acid.^[4] This process occurs in a stepwise manner, initially forming the intermediate 4-chlorobenzoyl chloride, which then further hydrolyzes.^[4]



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Caption: Stepwise hydrolysis of p-Chlorobenzotrichloride.

Reactivity

The reactivity of p-Chlorobenzotrichloride is largely influenced by the trichloromethyl group. It is generally unreactive in simple aromatic halogenated organic compound terms. However, it is incompatible with strong oxidizing and reducing agents, as well as many amines, nitrides, azo/diazo compounds, alkali metals, and epoxides.[1][2]

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